

molecular formula of C.I. Disperse Blue A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Disperse Blue A press cake

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Introduction to C.I. Disperse Blue 79

C.I. Disperse Blue 79 is a high-energy monoazo disperse dye, primarily utilized in the textile industry for dyeing synthetic fibers, particularly polyester and its blends.^{[1][2]} Its molecular structure, characterized by a bromo- and dinitro-substituted diazo component coupled to an acetamido- and ethoxy-substituted aniline derivative, imparts a deep navy blue shade with good fastness properties, making it a commercially significant colorant for achieving dark hues.^{[3][4]}

Chemical and Physical Properties

The chemical and physical properties of C.I. Disperse Blue 79 are summarized in the tables below. These properties are crucial for its application in dyeing processes and for understanding its environmental fate and toxicological profile.

Chemical Identity

Property	Value
IUPAC Name	2-[5-acetamido-N-(2-acetyloxyethyl)-4-[(2-bromo-4,6-dinitrophenyl)diazenyl]-2-ethoxyanilino]ethyl acetate
CAS Number	12239-34-8
C.I. Number	11345
Molecular Formula	C ₂₄ H ₂₇ BrN ₆ O ₁₀ [4] [5]
Molecular Weight	639.41 g/mol [4] [5]
Chemical Structure	Azo, containing bromo, nitro, acetamido, and ethoxy functional groups.

Physicochemical Data

Property	Value
Physical Form	Blue-gray powder [4]
Melting Point	146 °C [5]
UV-Vis λ _{max}	550 nm (in solution)
Solubility	Soluble in acetone; [4] Water solubility: 0.6394 µg/L at 25 °C [5]
Octanol/Water Partition Coefficient (logP)	4.57

Tinctorial and Fastness Properties

The fastness properties of a dye are critical for its performance in textile applications, indicating the resistance of the color to fading or bleeding under various conditions.

Fastness Property	Rating (out of 5, unless specified)
Light Fastness (Xenon Arc)	4-5[6]
Washing Fastness	4-5[6]
Sublimation Fastness	4-5 (Good)[4][6]
Rubbing Fastness (Dry)	4-5[6]

Experimental Protocols

Synthesis of C.I. Disperse Blue 79

The synthesis of C.I. Disperse Blue 79 is a two-step process involving diazotization followed by an azo coupling reaction.

Step 1: Diazotization of 2-bromo-4,6-dinitroaniline

- In a suitable reaction vessel, dissolve 2-bromo-4,6-dinitroaniline in a mixture of concentrated sulfuric acid and nitrosylsulfuric acid at a temperature maintained between 0-5 °C.
- Stir the mixture until the diazotization is complete, which can be monitored by testing for the absence of the starting amine using a suitable indicator.

Step 2: Azo Coupling

- Prepare a solution of the coupling component, 2,2'-((5-acetamido-2-ethoxyphenyl)imino)diethyl diacetate, in an appropriate solvent system (e.g., a mixture of acetic acid and water).[4]
- Cool the solution of the coupling component to 0-5 °C.
- Slowly add the diazonium salt solution from Step 1 to the solution of the coupling component while maintaining the temperature below 10 °C and ensuring efficient stirring.
- The pH of the reaction mixture should be maintained in the acidic range (pH 5-6) to facilitate the coupling reaction.[4]

- After the addition is complete, continue stirring the mixture for several hours until the coupling reaction is complete.
- The resulting dye precipitate is then collected by filtration, washed with water until neutral, and dried.

Purification

The crude C.I. Disperse Blue 79 can be purified by recrystallization from a suitable solvent, such as a mixture of ethanol and water or dimethylformamide (DMF), to remove unreacted starting materials and by-products.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of C.I. Disperse Blue 79.^{[7][8]}

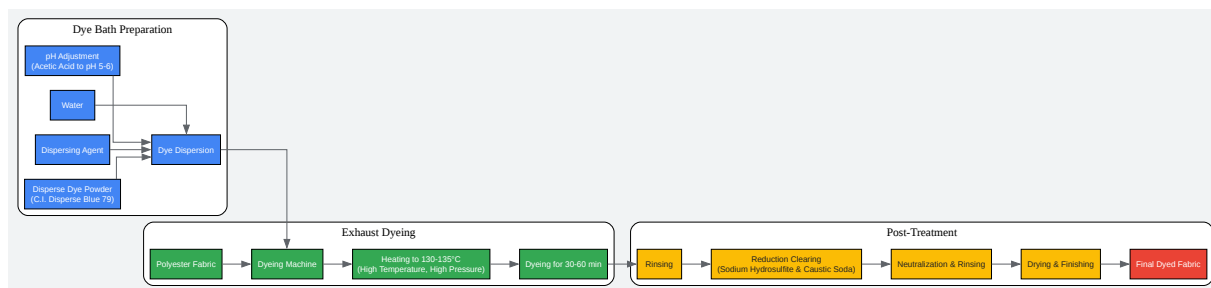
- Column: C18 stationary phase.
- Mobile Phase: A gradient of acetonitrile and water, with an acidic modifier such as phosphoric acid or formic acid for Mass Spectrometry compatibility.^{[7][8]}
- Detection: UV-Vis detector at the wavelength of maximum absorbance (e.g., 550 nm).
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 µL.

Toxicological Profile

Toxicological studies on C.I. Disperse Blue 79 and its close analogue C.I. Disperse Blue 79:1 have been conducted. These studies, which included assessments of mutagenicity, subchronic toxicity, and developmental toxicity, have provided evidence for the safety of these dyes under the conditions tested, suggesting they are safe for both industrial users and consumers of textiles dyed with them.^[9] However, as with many colorants, exposure to the dye in its powdered form should be minimized to avoid respiratory and skin sensitization.

Industrial Application: Dyeing of Polyester

C.I. Disperse Blue 79 is particularly suitable for the high-temperature, high-pressure exhaust dyeing of polyester fibers, a process that ensures good dye penetration and fastness.[4][10]



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Caption: Workflow for the high-temperature exhaust dyeing of polyester fabric with C.I. Disperse Blue 79.

Conclusion

C.I. Disperse Blue 79 serves as a valuable case study for understanding the properties and applications of disperse dyes. Its robust chemical structure provides excellent color and fastness on synthetic fibers, making it a staple in the textile industry. The provided data and protocols offer a foundational understanding for researchers and professionals working with

this class of compounds. Further research into the biological interactions and environmental degradation pathways of such dyes remains an important area of investigation.

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- To cite this document: BenchChem. [molecular formula of C.I. Disperse Blue A]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12278700#molecular-formula-of-c-i-disperse-blue-a>]

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